

Essential Safety and Logistical Information for Handling tert-Butyl Propionate

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Compound of Interest

Compound Name: *tert-Butyl propionate*

Cat. No.: *B1293826*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **tert-Butyl propionate** is paramount. This guide provides immediate, essential safety protocols, personal protective equipment (PPE) requirements, and operational plans for its use and disposal.

tert-Butyl propionate is a highly flammable liquid and vapor that can cause skin and serious eye irritation.^[1] Adherence to the following guidelines is critical to mitigate risks in the laboratory.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **tert-Butyl propionate** to minimize exposure and ensure personal safety.

Body Part	Equipment	Specifications
Eyes/Face	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be necessary. [1] [2]
Hands	Chemical-resistant Gloves	Nitrile or neoprene gloves are generally recommended to prevent skin exposure. [2]
Body	Laboratory Coat	A standard laboratory coat should be worn to protect against splashes and spills. [2] For larger quantities or increased risk of splashing, a chemical splash suit may be required. [3]
Respiratory	Fume Hood or Ventilated Enclosure	Always handle tert-Butyl propionate in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors. [2] [4] If ventilation is inadequate, a gas mask with an appropriate filter should be used. [5]

Quantitative Data

Parameter	Value	Reference
Flash Point	21 °C (69.8 °F) - closed cup	[6]
Boiling Point	118-118.5 °C	[6]

Operational Plan for Handling tert-Butyl Propionate

This step-by-step guide outlines the procedures for the safe handling of **tert-Butyl propionate** from receipt to disposal.

Pre-Handling Preparations

- Review Safety Data Sheet (SDS): Before working with **tert-Butyl propionate**, thoroughly read and understand its SDS.[\[1\]](#)
- Ensure Proper Ventilation: Confirm that the chemical fume hood or other ventilated enclosure is functioning correctly.[\[2\]](#)[\[5\]](#)
- Gather PPE: Assemble and inspect all required personal protective equipment.
- Prepare Spill Kit: Ensure a chemical spill kit with absorbent materials (e.g., sand, silica gel) is readily accessible.[\[2\]](#)
- Locate Safety Equipment: Identify the locations of the nearest emergency eyewash station and safety shower.[\[7\]](#)

Handling Procedures

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, as the substance is highly flammable.[\[8\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[5\]](#) Do not breathe vapors or mists.[\[2\]](#)[\[4\]](#)
- Use Non-Sparking Tools: Employ non-sparking tools when opening or handling containers.[\[5\]](#)[\[9\]](#)
- Maintain Container Integrity: Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)

Storage

- Cool and Ventilated Area: Store containers in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[5\]](#) No smoking in the storage area.[\[4\]](#)[\[5\]](#)

- Moisture: Protect from moisture.[1]

Disposal Plan

Waste material must be disposed of in accordance with national and local regulations.[1]

- Original Containers: Leave chemicals in their original containers. Do not mix with other waste.[1]
- Contaminated Materials: Handle uncleaned containers and any contaminated materials (e.g., absorbent pads from a spill) as you would the product itself.[1]
- Approved Waste Disposal: Dispose of the contents and container at an approved waste disposal plant.[1][5] Do not discharge into drains, water courses, or onto the ground.[8]

Emergency Procedures

First Aid

- Eye Contact: Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[7] If eye irritation persists, get medical advice/attention.[1]
- Skin Contact: Take off immediately all contaminated clothing.[1] Rinse the skin with water/shower.[1][5] If skin irritation occurs, seek medical advice.[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[5] If you feel unwell, get medical advice.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[10] Never give anything by mouth to an unconscious person.[10] Consult a physician.[1]

Chemical Spill Response Workflow

In the event of a spill, follow the established protocol to ensure safety and proper cleanup.



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Caption: Workflow for handling a chemical spill of **tert-Butyl propionate**.

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